

what is 4-Nitrophenyl-beta-D-glucopyranoside

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Compound of Interest

Compound Name: 4-Nitrophenyl-beta-D-glucopyranoside

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An In-depth Technical Guide to **4-Nitrophenyl-beta-D-glucopyranoside**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Nitrophenyl-beta-D-glucopyranoside (PNPG) is a synthetic compound widely utilized in biochemistry and molecular biology as a chromogenic substrate for the enzyme β -glucosidase. [1][2][3] Its structure consists of a β -D-glucose molecule linked to a 4-nitrophenol group. [4] This linkage can be enzymatically cleaved by β -glucosidase, releasing 4-nitrophenol, a yellow-colored compound that can be quantified spectrophotometrically. [1][2] This property makes PNPG an invaluable tool for detecting and quantifying β -glucosidase activity in various experimental settings.

Chemical and Physical Properties

4-Nitrophenyl-beta-D-glucopyranoside is a white to off-white crystalline powder. [3][5] Key quantitative data regarding its physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₅ NO ₈	[4]
Molecular Weight	301.25 g/mol	[4]
CAS Number	2492-87-7	[6]
Appearance	White to light yellow powder/crystal	
Melting Point	164.0 to 168.0 °C	
Optical Rotation	-98.0 to -106.0 deg (c=1, H ₂ O)	
Solubility	Soluble in water, methanol, warm ethanol, dimethyl sulfoxide (DMSO), and dimethylformamide (DMF). Insoluble in ether.	[2][5]
λmax	221, 297 nm	[2]

Applications in Research and Development

The primary application of **4-Nitrophenyl-beta-D-glucopyranoside** is in enzyme activity assays.[7] It serves as a substrate for various glycosidases, enabling researchers to measure enzyme kinetics and activity.[7] Beyond this, PNPG is instrumental in several other areas of research:

- **Carbohydrate Research:** It is used to study carbohydrate metabolism and the role of glycosidases in biological systems.[7]
- **Drug Development:** PNPG aids in the design and screening of new drugs that target glycosidase enzymes, which are implicated in diseases like cancer and diabetes.[7]
- **Biotechnology:** It is employed in the development of biofuels and biochemicals, where glycosidases are crucial for breaking down complex carbohydrates.[7]

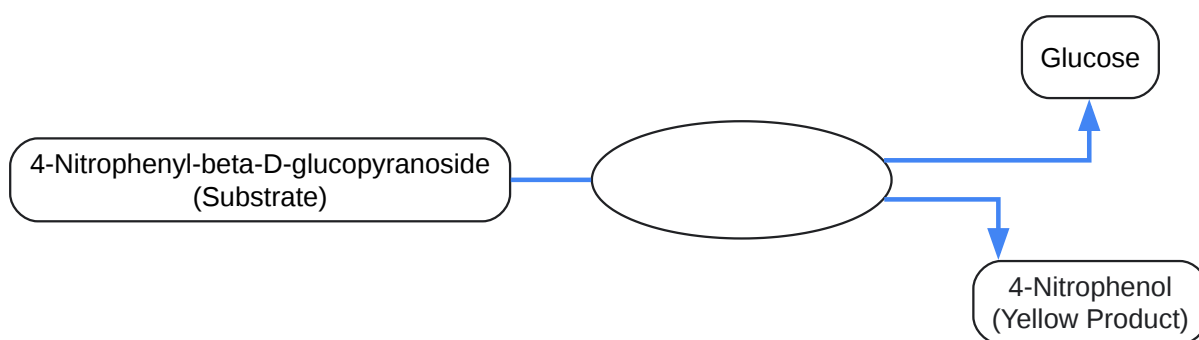
- **Diagnostics:** This compound is used in developing diagnostic assays for detecting disorders related to glycosidase activity.[7]
- **Postmenopausal Osteoporosis Research:** Some studies suggest its potential in this area of research.[1]

Enzymatic Hydrolysis of 4-Nitrophenyl-beta-D-glucopyranoside

The core utility of PNPG lies in its enzymatic hydrolysis by β -glucosidase. This reaction is the foundation of its use as a chromogenic substrate.

Signaling Pathway and Experimental Workflow

The enzymatic reaction can be visualized as a simple pathway where the enzyme cleaves the substrate to produce two products. The experimental workflow for a typical β -glucosidase assay using PNPG involves incubating the enzyme with the substrate and then measuring the absorbance of the released 4-nitrophenol.



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Caption: Enzymatic hydrolysis of **4-Nitrophenyl-beta-D-glucopyranoside**.

Experimental Protocol: β -Glucosidase Activity Assay

This protocol outlines a general procedure for measuring β -glucosidase activity using PNPG. Researchers may need to optimize concentrations, volumes, and incubation times based on their specific enzyme and experimental conditions.

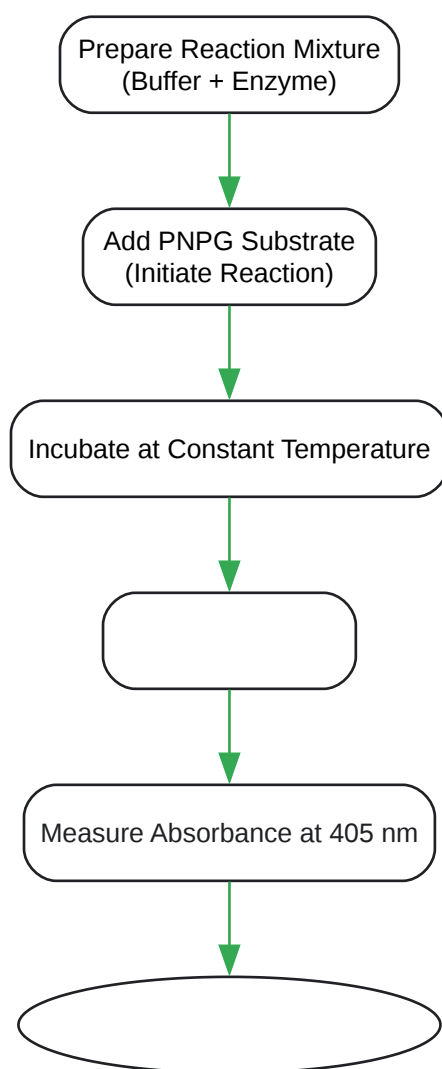
Materials:

- **4-Nitrophenyl-beta-D-glucopyranoside (PNPG)** solution (e.g., 10 mM in a suitable buffer)
- β -glucosidase enzyme solution of unknown activity
- Reaction buffer (e.g., sodium acetate buffer, pH 5.0)
- Stop solution (e.g., 1 M sodium carbonate)
- Spectrophotometer or microplate reader capable of measuring absorbance at 405 nm

Procedure:

- **Prepare the reaction mixture:** In a microcentrifuge tube or a well of a microplate, add the reaction buffer.
- **Add the enzyme:** Add a specific volume of the enzyme solution to the reaction buffer.
- **Initiate the reaction:** Add the PNPG solution to the enzyme-buffer mixture to start the reaction. The final volume should be kept consistent across all assays.
- **Incubate:** Incubate the reaction mixture at a constant temperature (e.g., 37°C) for a defined period (e.g., 10-30 minutes).
- **Stop the reaction:** Add the stop solution to the reaction mixture to halt the enzymatic activity. The stop solution also raises the pH, which enhances the yellow color of the 4-nitrophenolate ion.
- **Measure absorbance:** Measure the absorbance of the resulting yellow solution at 405 nm using a spectrophotometer.
- **Create a standard curve:** To quantify the amount of 4-nitrophenol produced, a standard curve should be generated using known concentrations of 4-nitrophenol.
- **Calculate enzyme activity:** Based on the absorbance values and the standard curve, the amount of 4-nitrophenol released can be calculated, which is directly proportional to the β -glucosidase activity.

The hydrolysis of PNPG can also occur non-enzymatically, with the mechanism being pH-dependent.[8] At low pH, it undergoes specific acid-catalyzed hydrolysis. In the neutral pH range, an uncatalyzed hydrolysis occurs. At high pH, two mechanisms are observed: a bimolecular nucleophilic substitution and a neighboring group participation by the C2-oxyanion. [8]



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Caption: General experimental workflow for a β -glucosidase assay.

Safety and Handling

While **4-Nitrophenyl-beta-D-glucopyranoside** is not classified as a hazardous substance, standard laboratory safety precautions should be followed.[6][9]

- Handling: No special measures are necessary for handling.[6] It is advisable to keep it away from food, drink, and animal feedstuffs.[6]
- Storage: Store in a dry, cool place.[6] The recommended storage temperature is -20°C.[3][6] It should be protected from light.[3]
- First Aid:
 - Inhalation: Provide fresh air.[6]
 - Skin Contact: Rinse skin with water/shower.[6]
 - Eye Contact: Rinse cautiously with water for several minutes.[6]
 - Ingestion: Rinse mouth and call a doctor if you feel unwell.[6]
- Environmental Hazards: It is not classified as hazardous to the aquatic environment.[6]

It is important to note that the hydrolysis product, 4-nitrophenol, is toxic and can cause skin and eye irritation.[10] Therefore, appropriate personal protective equipment should be worn when handling PNPG and its reaction products.

Conclusion

4-Nitrophenyl-beta-D-glucopyranoside is a versatile and indispensable tool in biochemical and biomedical research. Its chromogenic properties provide a straightforward and sensitive method for the detection and quantification of β -glucosidase activity. Understanding its chemical properties, the principles of its enzymatic hydrolysis, and proper handling procedures are crucial for its effective and safe use in the laboratory. This guide provides a comprehensive overview for researchers, scientists, and drug development professionals to facilitate their work with this important compound.

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